

An In-depth Technical Guide to 6-Amino-2,3-dimethylphenol Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Amino-2,3-dimethylphenol
hydrochloride

CAS No.: 131142-40-0

Cat. No.: B1283196

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of **6-Amino-2,3-dimethylphenol hydrochloride**, a substituted aminophenol of interest in various chemical and pharmaceutical research domains. As a Senior Application Scientist, this document is structured to deliver not just data, but also contextual insights into the characterization, potential synthesis, and applications of this compound. While specific experimental data for the hydrochloride salt is limited in publicly accessible literature, this guide synthesizes available information on the parent compound and related isomers to provide a thorough and practical resource.

Section 1: Core Identifiers and Chemical Structure

6-Amino-2,3-dimethylphenol hydrochloride is a chemical compound with a defined molecular structure. While a dedicated PubChem Compound ID (CID) for the hydrochloride salt is not readily available, its fundamental properties are well-documented.

Table 1: Core Identifiers for **6-Amino-2,3-dimethylphenol Hydrochloride**

Identifier	Value	Source
CAS Number	131142-40-0	CymitQuimica[1]
Molecular Formula	C ₈ H ₁₂ ClNO	CymitQuimica[1]
Molecular Weight	173.64 g/mol	CymitQuimica[1]
InChI Key	JMFACRGHRXTMDB- UHFFFAOYSA-N	CymitQuimica[1]

It is important to note that while the CAS number is specific to the hydrochloride salt, other identifiers such as a PubChem CID, EC number, and a canonical SMILES string are not distinctly available for this salt form in major public databases. For reference, the free base, 6-Amino-2,3-dimethylphenol, and its isomers have documented identifiers.

Caption: 2D Structure of **6-Amino-2,3-dimethylphenol hydrochloride**.

Section 2: Physicochemical Properties

Detailed experimental data on the physicochemical properties of **6-Amino-2,3-dimethylphenol hydrochloride** are not extensively reported. However, properties can be inferred from data available for the parent compound and its isomers.

Table 2: Physicochemical Properties of Related Aminodimethylphenol Isomers

Property	3-Amino-2,6-dimethylphenol	6-Amino-2,4-xilenol	2,3-Dimethylphenol
Molecular Formula	C ₈ H ₁₁ NO	C ₈ H ₁₁ NO	C ₈ H ₁₀ O
Molecular Weight	137.18 g/mol	137.18 g/mol	122.16 g/mol
Melting Point	102.3 – 103.1 °C	Not Available	70-73 °C
Boiling Point	Decomposes at ~250 °C	Not Available	217 °C
Solubility	< 12 g/L in propylene glycol	Not Available	Slightly soluble in water
LogP	0.19 (pH 7.0)	1.6	2.34
pKa	Not Available	Not Available	10.48

Note: The data for 3-Amino-2,6-dimethylphenol is from a safety assessment by the Scientific Committee on Consumer Safety[2]. Data for 6-Amino-2,4-xilenol and 2,3-Dimethylphenol are from PubChem and other chemical databases.

The hydrochloride salt is expected to have higher water solubility compared to its free base due to the ionic nature of the amine hydrochloride group.

Section 3: Synthesis and Manufacturing

A specific, documented synthesis route for **6-Amino-2,3-dimethylphenol hydrochloride** is not readily available in peer-reviewed literature. However, the synthesis of aminophenols generally involves two main strategies: the reduction of a corresponding nitrophenol or the amination of a phenol.

A plausible synthetic pathway for the parent compound, 6-Amino-2,3-dimethylphenol, could involve the nitration of 2,3-dimethylphenol followed by the reduction of the resulting nitrophenol.

Caption: Plausible synthesis route for **6-Amino-2,3-dimethylphenol hydrochloride**.

The final step would involve treating the free base with hydrochloric acid to form the hydrochloride salt. The choice of reducing agent in the second step is critical to avoid unwanted

side reactions. Catalytic hydrogenation is often a clean and efficient method for this transformation.

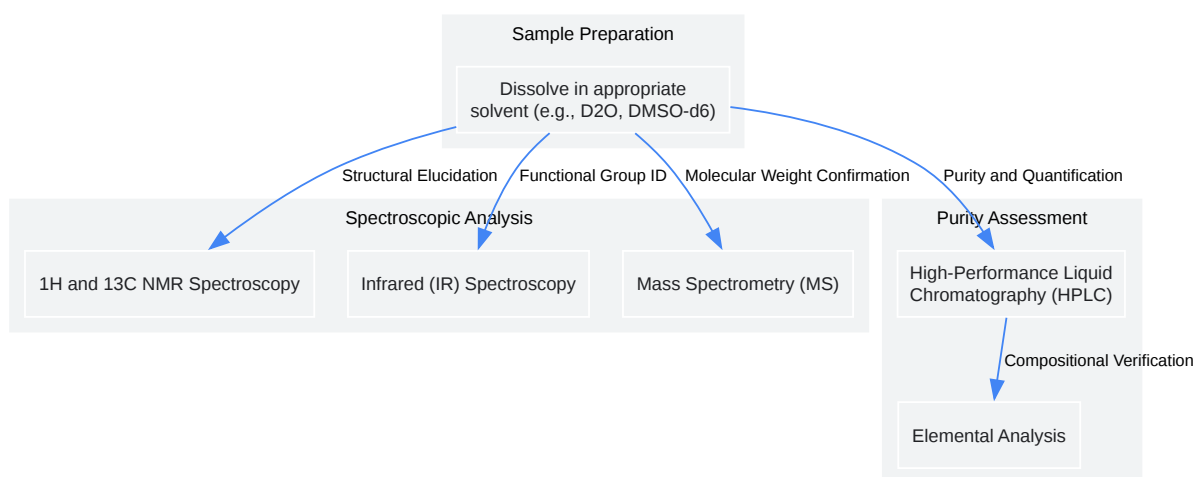
Section 4: Applications in Research and Drug Development

While specific applications for **6-Amino-2,3-dimethylphenol hydrochloride** are not widely documented, compounds within the aminophenol class are valuable intermediates in the synthesis of a variety of biologically active molecules.

- **Pharmaceutical Scaffolds:** Aminophenols serve as key building blocks for the synthesis of various pharmaceutical agents. Their bifunctional nature (possessing both an amino and a hydroxyl group) allows for diverse chemical modifications to generate libraries of compounds for drug discovery screening.
- **Precursors to Bioactive Molecules:** The structural motif of aminophenol is present in a range of compounds with demonstrated biological activity, including analgesic and antipyretic agents.
- **Redox-Active Moieties:** The phenol group can undergo oxidation, and this property can be exploited in the design of probes for reactive oxygen species or as part of redox-active drug delivery systems.

Section 5: Experimental Workflow for Characterization

For a novel or less-characterized compound like **6-Amino-2,3-dimethylphenol hydrochloride**, a systematic characterization workflow is essential to confirm its identity and purity.



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Caption: A generalized workflow for the characterization of a synthesized aminophenol hydrochloride.

Step-by-Step Methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Objective: To confirm the proton and carbon framework of the molecule.
 - Protocol:
 1. Dissolve 5-10 mg of the sample in a suitable deuterated solvent (e.g., D₂O, DMSO-d₆).
 2. Acquire ¹H NMR and ¹³C NMR spectra on a spectrometer (e.g., 400 MHz).
 3. Analyze the chemical shifts, integration, and coupling patterns to confirm the presence of the aromatic protons, methyl groups, and the overall substitution pattern. The presence of the hydrochloride salt may influence the chemical shift of protons near the amino group.

- Infrared (IR) Spectroscopy:
 - Objective: To identify the key functional groups.
 - Protocol:
 1. Prepare the sample as a KBr pellet or using an ATR (Attenuated Total Reflectance) accessory.
 2. Acquire the IR spectrum over a range of 4000-400 cm^{-1} .
 3. Look for characteristic absorption bands for O-H (broad, $\sim 3200\text{-}3600\text{ cm}^{-1}$), N-H (amine salt, broad, $\sim 2400\text{-}3200\text{ cm}^{-1}$), C-H (aromatic and aliphatic, $\sim 2850\text{-}3100\text{ cm}^{-1}$), and C=C (aromatic, $\sim 1450\text{-}1600\text{ cm}^{-1}$) stretching vibrations.
- Mass Spectrometry (MS):
 - Objective: To determine the molecular weight and fragmentation pattern.
 - Protocol:
 1. Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile).
 2. Analyze using an appropriate ionization technique, such as Electrospray Ionization (ESI).
 3. Observe the mass-to-charge ratio (m/z) of the molecular ion corresponding to the free base $[\text{M}+\text{H}]^+$.

Section 6: Safety and Handling

As with all chemicals, **6-Amino-2,3-dimethylphenol hydrochloride** should be handled with care in a well-ventilated laboratory environment. General safety precautions for aminophenols should be followed.

- Personal Protective Equipment (PPE): Wear appropriate safety glasses, gloves, and a lab coat.

- Handling: Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Storage: Store in a cool, dry place away from oxidizing agents.

Aminophenols as a class can be toxic and may cause skin and respiratory irritation. Some aminophenols have been shown to cause methemoglobinemia.[\[3\]](#)

Section 7: Conclusion

6-Amino-2,3-dimethylphenol hydrochloride represents a chemical entity with potential for further exploration in synthetic and medicinal chemistry. While comprehensive data for this specific salt is not yet abundant in public domains, this guide provides a foundational understanding based on its chemical class and available information on related compounds. Further research into its synthesis, properties, and applications is warranted to fully elucidate its potential.

References

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